A-Z of 2-Bromododecane: A Guide to Research Applications

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Compound of Interest

Compound Name:	*2-Bromododecane*
CAS No.:	*13187-99-0*
Cat. No.:	*B081265*

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As a cornerstone alkylating agent, **2-Bromododecane** presents a versatile platform for researchers across organic synthesis, materials science, and drug discovery. Its unique structure, featuring a long hydrophobic dodecyl chain and a reactive secondary bromine atom, allows for the strategic introduction of lipophilicity and tailored functional groups into a diverse range of molecular architectures. This guide explores the fundamental properties, core reactivity, and key applications of **2-Bromododecane**, providing both theoretical insights and practical, field-proven protocols for the modern researcher.

Core Properties and Safety Profile

Understanding the physicochemical characteristics of **2-Bromododecane** is fundamental to its effective application in experimental design.

Table 1: Physicochemical Properties of **2-Bromododecane**

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Property	Value	Reference(s)
Molecular Formula	C12H25Br	[1][2]
Molecular Weight	249.23 g/mol	[2][3]
Appearance	Colorless Liquid	[4]
CAS Number	13187-99-0	[2][3]
Density	1.02 - 1.037 g/mL at 25 °C	[1][3][5]
Boiling Point	130 °C at 6 mmHg	[1][3][6]
Melting Point	-96 °C	[3][5][6]
Refractive Index	n20/D 1.4555 - 1.456	[3][5]
Solubility	Insoluble in water	[7]
Vapor Pressure	0.29 psi at 20 °C	[3][5]

Safety and Handling: **2-Bromododecane** is classified as an irritant, causing skin, eye, and respiratory irritation.[2][5][6] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[5] All manipulations should be performed in a well-ventilated fume hood. Store the compound in a cool, dry place away from oxidizing agents.

Synthetic Utility: The Alkylating Powerhouse

The primary utility of **2-Bromododecane** stems from its ability to act as an electrophile in nucleophilic substitution reactions. The secondary position of the bromine atom offers a unique reactivity profile compared to its primary isomer, 1-bromododecane. It can participate in both SN1 and SN2 type reactions, depending on the nucleophile, solvent, and reaction conditions. This versatility makes it a valuable reagent for introducing the twelve-carbon alkyl chain into various molecular scaffolds.[8][9]

Key reaction classes include:

- Williamson Ether Synthesis: Reaction with alkoxides to form dodecyl ethers.

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- Grignard Reagent Formation: Reaction with magnesium metal to form dodecylmagnesium bromide, a potent nucleophile for carbon-carbon bond formation.
- Quaternization of Amines: Alkylation of tertiary amines to synthesize quaternary ammonium salts, a cornerstone of cationic surfactant production.[10][11]
- Thiol Alkylation: Formation of thioethers through reaction with thiolates.

Caption: Core reactivity pathways of **2-Bromododecane**.

Application in Surfactant Synthesis

The long, nonpolar dodecyl chain of **2-Bromododecane** is ideal for creating amphiphilic molecules. A primary application is in the synthesis of cationic surfactants, particularly quaternary ammonium compounds (QACs).[10] These molecules, featuring a positively charged nitrogen head group and a long hydrophobic tail, are widely used as antimicrobial agents, disinfectants, and phase transfer catalysts.[8][10]

Detailed Protocol: Synthesis of a Dodecylpyridinium Bromide Surfactant

This protocol describes a standard Menshutkin reaction to produce a cationic pyridinium surfactant.[11]

Materials:

- **2-Bromododecane**
- Pyridine (anhydrous)
- Isopropanol (anhydrous)
- Round-bottom flask with reflux condenser and magnetic stirrer
- Heating mantle

Procedure:

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- Reaction Setup: In a 250 mL round-bottom flask, combine equimolar amounts of **2-Bromododecane** and pyridine.
- Solvent Addition: Add anhydrous isopropanol as a solvent to facilitate mixing and control the reaction temperature.[11]
- Reaction: Heat the mixture to reflux with constant stirring. The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC) by observing the consumption of the starting materials.
- Workup: Once the reaction is complete, cool the flask to room temperature. The product, dodecylpyridinium bromide, will often precipitate out of the solution.
- Purification: The crude product can be collected by filtration and washed with a cold, non-polar solvent like diethyl ether or hexane to remove any unreacted starting materials. Further purification can be achieved by recrystallization.
- Validation: The final product's identity and purity should be confirmed using techniques such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Role in Polymer Chemistry

In the field of materials science, alkyl halides like **2-Bromododecane** are valuable as initiators for controlled radical polymerization techniques, most notably Atom Transfer Radical Polymerization (ATRP).[12] ATRP allows for the synthesis of polymers with well-defined architectures, molecular weights, and low polydispersity.[12][13]

The C-Br bond in **2-Bromododecane** can be homolytically cleaved by a transition metal catalyst (typically copper-based) to generate a carbon-centered radical that initiates polymerization. The long dodecyl chain becomes an end-group on the resulting polymer, imparting hydrophobic properties to the final material. This is a powerful method for creating amphiphilic block copolymers or for functionalizing surfaces.

Caption: Role of **2-Bromododecane** as an ATRP initiator.

Applications in Drug Development

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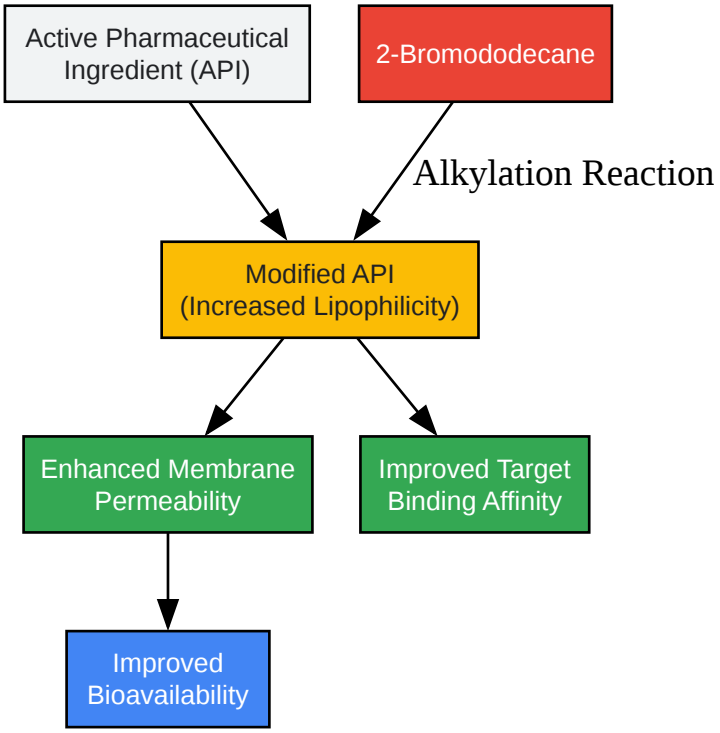
The introduction of lipophilic chains is a critical strategy in medicinal chemistry to modulate a drug candidate's pharmacokinetic properties (Absorption, Distribution, Metabolism, and Excretion - ADME).[7][14][15] The dodecyl group, introduced via **2-Bromododecane**, can significantly increase a molecule's lipophilicity.[8][16]

Causality in Drug Design:

- Membrane Permeability: Increased lipophilicity can enhance a drug's ability to cross cellular membranes, potentially improving oral bioavailability.[7][8]
- Target Binding: Many drug targets have hydrophobic binding pockets; adding a lipophilic tail can increase binding affinity and potency.[7]
- Drug Delivery: The dodecyl chain can be used to anchor molecules into liposomes or nano-micelles, creating advanced drug delivery systems.[17][18]

While **2-Bromododecane** itself is not a therapeutic agent, its role as a synthetic building block is significant. For instance, it can be used to alkylate a nitrogen or oxygen atom on a pharmacologically active core, thereby tuning its ADME profile. Research has shown that n-bromododecane derivatives can act as potent general anesthetics, highlighting the direct impact of this chemical moiety on biological activity.[19]

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Caption: Logic for using **2-Bromododecane** in drug modification.

Future Outlook

The utility of **2-Bromododecane** continues to expand. Emerging applications in areas like the synthesis of ionic liquids, functionalization of nanoparticles, and the development of novel agrochemicals demonstrate its ongoing relevance.[20][21] As researchers continue to push the boundaries of molecular design, this versatile building block will remain an essential tool for creating materials and medicines with precisely tailored properties.

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